

5-Bromo-2-(bromomethyl)pyrimidine safety and hazard information

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Compound of Interest

Compound Name:	5-Bromo-2-(bromomethyl)pyrimidine
Cat. No.:	B2374605

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An In-Depth Technical Guide to the Safe Handling of **5-Bromo-2-(bromomethyl)pyrimidine**

Section 1: Introduction and Scope

5-Bromo-2-(bromomethyl)pyrimidine is a disubstituted pyrimidine derivative that serves as a highly reactive bifunctional building block in organic synthesis. Its utility in the construction of complex molecules, particularly within drug discovery and materials science, is significant. The presence of two reactive bromine atoms—one on the pyrimidine ring and one in the methyl group—allows for sequential and site-selective functionalization. However, the very features that make this compound a valuable synthetic intermediate also render it hazardous. The bromomethyl group, in particular, classifies the molecule as a potent lachrymator and alkylating agent, necessitating stringent safety protocols.

This guide is intended for researchers, chemists, and drug development professionals. It provides a comprehensive overview of the safety and hazards associated with **5-Bromo-2-(bromomethyl)pyrimidine**. The core objective is to move beyond mere compliance and foster a deep-seated understanding of the "why" behind each safety recommendation, enabling scientists to build self-validating and robust safety systems in their laboratories.

Section 2: Hazard Identification and Classification

The primary hazards of **5-Bromo-2-(bromomethyl)pyrimidine** stem from its high reactivity as an alkylating agent. It is classified as a dangerous substance that can cause severe tissue

damage upon contact and is harmful if ingested.

GHS Hazard Classification Summary

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear and standardized summary of the compound's intrinsic hazards.

Property	Classification	Details
Signal Word	Danger	[1] [2]
Pictograms	GHS05 (Corrosion), GHS07 (Exclamation Mark) [2]	
Hazard Statements	H302, H314	H302: Harmful if swallowed. [1] [2] [3] H314: Causes severe skin burns and eye damage. [1] [2]
CAS Number	1193116-74-3	[2] [3] [4]
Molecular Formula	C ₅ H ₄ Br ₂ N ₂	[4]
Molecular Weight	251.91 g/mol	[2] [4]
Physical Form	Solid	[2]

Causality of Hazards: The bromomethyl group (-CH₂Br) is structurally analogous to benzyl bromide. This functional group is a potent electrophile, readily reacting with biological nucleophiles such as amino acids and DNA. This indiscriminate reactivity is the mechanistic basis for its corrosive effects on skin, eyes, and mucous membranes. Ingestion is hazardous as the compound can alkylate tissues throughout the gastrointestinal tract.

Section 3: Risk Assessment and Mitigation: Engineering Controls & Personal Protective Equipment (PPE)

A proactive approach to safety prioritizes the hierarchy of controls. As elimination or substitution of this valuable reagent is often not feasible, the focus must be on robust engineering controls

and diligent use of PPE.

Engineering Controls: The Primary Barrier

Mandatory Use of a Chemical Fume Hood: All manipulations of **5-Bromo-2-(bromomethyl)pyrimidine**, including weighing, transfers, and reaction setups, must be performed inside a certified and properly functioning chemical fume hood.^[5]

- Expertise & Rationale: A fume hood serves two critical functions. First, it contains the fine, potentially inhalable powder of the solid compound, preventing respiratory exposure. Second, it protects the user from any volatile or aerosolized corrosive materials and any hazardous fumes that may be emitted during a reaction, such as hydrogen bromide (HBr) gas.

Personal Protective Equipment (PPE): The Last Line of Defense

PPE is not a substitute for good engineering controls but is essential to protect from direct contact.

- Eye and Face Protection: Wear chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards.^[6] Given the severe corrosive nature (H314), a full face shield should be worn over safety goggles during procedures with a higher risk of splashing or aerosolization.
- Hand Protection: Wear chemically resistant gloves, such as nitrile gloves.^{[5][6]} Gloves must be inspected for tears or pinholes before each use. The causality for this is clear: gloves are the primary barrier preventing direct skin contact and subsequent chemical burns. Contaminated gloves must be removed using the proper technique (without touching the outer surface) and disposed of as hazardous waste immediately.^[6]
- Skin and Body Protection: A flame-resistant lab coat, long pants, and fully enclosed, chemically resistant footwear are mandatory.^[5] This ensures no skin is exposed during handling.

Section 4: Standard Operating Procedures for Safe Handling

The following protocol for weighing and preparing a solution of **5-Bromo-2-(bromomethyl)pyrimidine** is designed as a self-validating system of safety checks.

Protocol: Weighing and Dissolution

- Pre-Operation Safety Check:
 - Verify that the chemical fume hood's certification is current and the airflow monitor indicates normal operation.
 - Ensure a safety shower and eyewash station are accessible and unobstructed.[\[7\]](#)
 - Don all required PPE as described in Section 3.2.
- Preparation of Workspace:
 - Line the surface of the fume hood with plastic-backed absorbent pads to contain any potential spills.
 - Assemble all necessary equipment (spatula, weigh boat, glassware, solvent) within the fume hood before retrieving the chemical.
- Handling the Compound:
 - Retrieve the reagent container from its designated storage location (2-8°C).[\[2\]](#)[\[3\]](#) Allow it to equilibrate to room temperature inside a desiccator before opening to prevent condensation of atmospheric moisture.
 - Open the container inside the fume hood.
 - Carefully transfer the required amount of the solid to a tared weigh boat. Avoid any actions that could generate dust.[\[6\]](#)
 - Promptly and securely close the main reagent container.

- Dissolution:
 - Place the weigh boat containing the compound into the reaction flask.
 - Add the desired solvent to the flask, ensuring the process is controlled to avoid splashing.
- Post-Handling Decontamination:
 - Dispose of the weigh boat, gloves, and absorbent pads in a dedicated, sealed hazardous waste container located within the fume hood.[5]
 - Wipe down the spatula and any other contaminated surfaces with an appropriate solvent, followed by soap and water.
 - Wash hands thoroughly after the procedure is complete, even after removing gloves.[1][8]

Section 5: Storage and Incompatibility

Proper storage is critical to maintaining the compound's integrity and preventing hazardous situations.

Storage Conditions

Parameter	Requirement	Rationale
Temperature	2-8°C	[2][3] Slows potential degradation pathways.
Atmosphere	Inert Atmosphere (e.g., Argon)	[2][3] Prevents hydrolysis from atmospheric moisture.
Location	Cool, dry, well-ventilated area	[3][8]
Security	Store locked up (P405)	[1][8] Restricts access to authorized personnel only.
Container	Tightly sealed original container	[3][8] Prevents leakage and contamination.

Chemical Incompatibilities

Avoid contact with the following classes of chemicals:

- Strong Oxidizing Agents: Can lead to vigorous or explosive reactions.
- Strong Acids and Bases: Can catalyze decomposition or unwanted reactions.^{[7][9]}
- Nucleophiles (e.g., amines, alcohols, thiols): The compound is a reactive electrophile and will readily react with nucleophiles. This is its intended chemical function but can be a hazard if uncontrolled.

Section 6: Emergency Procedures

Immediate and correct response to an incident is crucial. All personnel must be familiar with these procedures before handling the compound.

First Aid Measures

The guiding principle is immediate and thorough decontamination followed by professional medical attention.

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth). Call for immediate medical assistance.^{[8][9]}
- Skin Contact: Do not hesitate. Immediately remove all contaminated clothing while flushing the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.^{[8][9]}
- Eye Contact: Immediately flush eyes with large volumes of water for at least 15 minutes, lifting the upper and lower eyelids occasionally to ensure complete rinsing. Remove contact lenses if present and easy to do.^{[8][9]} Transport to a medical facility immediately.
- Ingestion: Do NOT induce vomiting.^[8] Rinse the mouth thoroughly with water. If the person is conscious, have them drink a glass of water. Call a poison control center or doctor immediately for treatment advice.^[8]

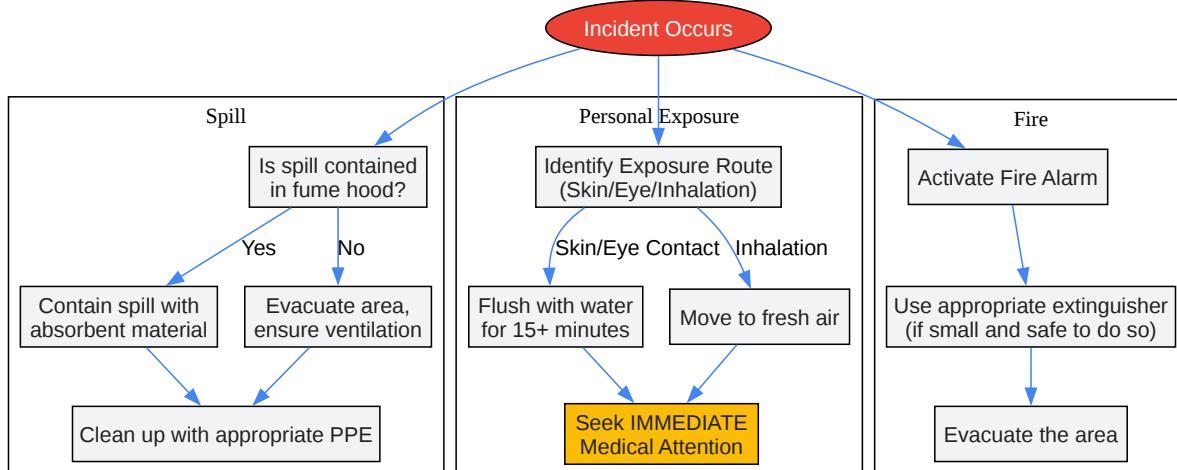
Spill Management

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.
- Secure the Area: Ensure the spill is contained within a fume hood. If outside a hood, restrict access to the area.
- Don PPE: Wear full PPE, including respiratory protection if necessary.
- Cleanup:
 - For a small solid spill, carefully sweep or scoop the material into a designated hazardous waste container. Avoid creating dust.[3][6]
 - Use an inert absorbent material to clean the area, followed by a decontamination wash with soap and water.[5]
- Disposal: All cleanup materials must be disposed of as halogenated hazardous waste.

Firefighting Measures

- **5-Bromo-2-(bromomethyl)pyrimidine** is not considered combustible.[3]
- In the event of a fire in the vicinity, use an extinguishing agent appropriate for the surrounding fire (e.g., water spray, carbon dioxide, dry chemical, or alcohol-resistant foam). [6]
- Critical Hazard: Containers may rupture when heated. Firefighting will produce toxic and corrosive fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and hydrogen bromide (HBr).[7][10] Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][9]

Emergency Response Decision Workflow

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Caption: Decision workflow for emergency response to incidents.

Section 7: Waste Management and Disposal

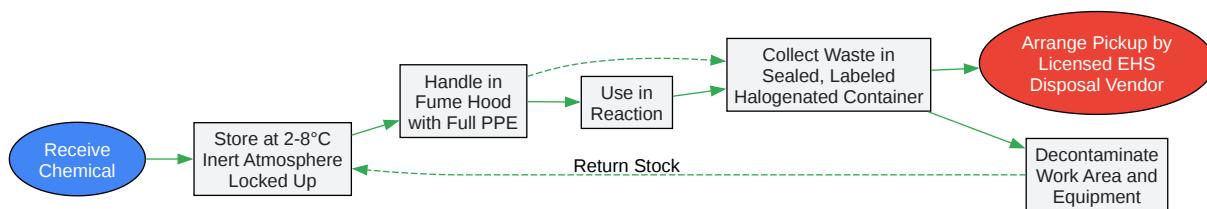
Improper disposal of **5-Bromo-2-(bromomethyl)pyrimidine** and associated waste is prohibited and poses a significant environmental risk.[5]

Protocol: Waste Accumulation and Disposal

- Waste Segregation: All waste containing this compound must be collected in a dedicated "Halogenated Organic Waste" container. Do not mix with non-halogenated waste streams. This is crucial because halogenated waste requires special high-temperature incineration with scrubbers to neutralize the resulting acidic gases like HBr.[5]
- Container Management:
 - Use a clearly labeled, sealable, and chemically compatible waste container.[5]
 - The label must include the full chemical name, "**5-Bromo-2-(bromomethyl)pyrimidine**," and the words "Hazardous Waste."
 - Keep the waste container closed except when adding waste.[5]

- Types of Waste:
 - Solid Waste: Contaminated gloves, weigh paper, pipette tips, and absorbent pads should be collected in a sealed bag before being placed in the solid waste container.
 - Liquid Waste: Unused solutions or reaction mixtures should be collected in a dedicated halogenated liquid waste container.
- Final Disposal: The final disposal must be handled by a licensed hazardous waste disposal company.^{[5][6]} Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup.

Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of the compound.

Section 8: Conclusion

5-Bromo-2-(bromomethyl)pyrimidine is a potent and versatile chemical reagent. Its inherent reactivity demands the highest level of respect and caution. By understanding the mechanistic basis of its hazards and adhering strictly to the engineering controls, PPE requirements, and handling protocols outlined in this guide, researchers can mitigate the risks and utilize this compound safely and effectively. A culture of safety, built on both knowledge and practice, is the ultimate guarantor of a safe research environment.

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